

Physical properties of 2-Bromo-3-fluorobenzoic acid (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3-fluorobenzoic acid

Cat. No.: B146589

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Technical Guide: Physicochemical Properties of 2-Bromo-3-fluorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Bromo-3-fluorobenzoic acid**, a crucial building block in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical agents.

Core Physical Properties

The melting and boiling points are critical parameters for the identification, purification, and handling of **2-Bromo-3-fluorobenzoic acid**. These properties are summarized in the table below.

Physical Property	Value
Melting Point	158 - 163 °C
Boiling Point	292.7 °C at 760 mmHg ^[1]

Experimental Protocols

The following sections detail the standard laboratory methodologies for the determination of the melting and boiling points of organic compounds like **2-Bromo-3-fluorobenzoic acid**.

Melting Point Determination

The melting point of **2-Bromo-3-fluorobenzoic acid** is determined using the capillary method, a standard technique for solid organic compounds.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small sample of dry **2-Bromo-3-fluorobenzoic acid** is finely ground using a mortar and pestle.
- The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- The packed capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb to ensure accurate temperature reading.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid sample has completely transitioned to a liquid is recorded as the end of the melting range. A narrow melting range (e.g., 0.5-2 °C) is indicative of a pure compound.

Boiling Point Determination

The boiling point of **2-Bromo-3-fluorobenzoic acid** can be determined using a micro-boiling point or distillation method. Given its solid state at room temperature, the determination would be for the molten compound.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or heating block)
- Clamps and stand

Procedure:

- A small amount of **2-Bromo-3-fluorobenzoic acid** is placed in the small test tube and gently heated until it melts.
- A capillary tube, with its sealed end uppermost, is placed into the molten liquid.
- The test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The assembly is immersed in a heating bath and heated slowly.
- As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Heating is continued until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube.
- The heating is then discontinued, and the bath is allowed to cool slowly.

- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point of the substance at the prevailing atmospheric pressure.

Synthesis Workflow

2-Bromo-3-fluorobenzoic acid is commonly synthesized via a Sandmeyer-type reaction from an appropriate aniline precursor. The following diagram illustrates a typical experimental workflow for its preparation.



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Caption: A flowchart illustrating the synthesis of **2-Bromo-3-fluorobenzoic acid**.

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References

- 1. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
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Phone: (601) 213-4426

Email: info@benchchem.com